

Essential Safety and Operational Guide for 4-Ethylphenyl Isothiocyanate

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Compound of Interest

Compound Name: **4-Ethylphenyl isothiocyanate**

Cat. No.: **B107687**

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds like **4-Ethylphenyl isothiocyanate** is of paramount importance. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans to ensure laboratory safety and procedural accuracy.

Chemical Identity and Hazards:

Property	Value
Chemical Name	4-Ethylphenyl isothiocyanate
CAS Number	18856-63-8
Molecular Formula	C ₁₀ H ₁₀ NCS
Molecular Weight	163.24 g/mol
Appearance	Not specified, handle with care
Boiling Point	245 °C
Density	1.075 g/mL at 25 °C

Hazard Classifications:[1]

- Skin Corrosion/Irritation: Category 1B[1]

- Serious Eye Damage/Eye Irritation: Category 1[\[1\]](#)
- Acute Toxicity (Oral, Dermal, Inhalation): While not explicitly categorized for this specific compound in the provided results, other isothiocyanates are listed as toxic or harmful by these routes.[\[2\]](#)[\[3\]](#) It is prudent to handle with high caution.
- Respiratory and Skin Sensitization: May cause sensitization by skin contact or allergy/asthma-like symptoms if inhaled.[\[4\]](#)

Signal Word: Danger[\[1\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to prevent exposure when handling **4-Ethylphenyl isothiocyanate**. The following table summarizes the required PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also required.[1][4][5]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.[5][6] Flame retardant and antistatic protective clothing is advised. [2]
Respiratory	Respirator with appropriate filter	A NIOSH/MSHA or European Standard EN 149 approved respirator with a type ABEK (EN14387) filter is recommended if exposure limits are exceeded or if irritation is experienced.[1][4][7]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for minimizing risks.

1. Preparation:

- Work within a certified chemical fume hood with proper ventilation.[2][5]
- Ensure that an eyewash station and safety shower are readily accessible.[4][5]

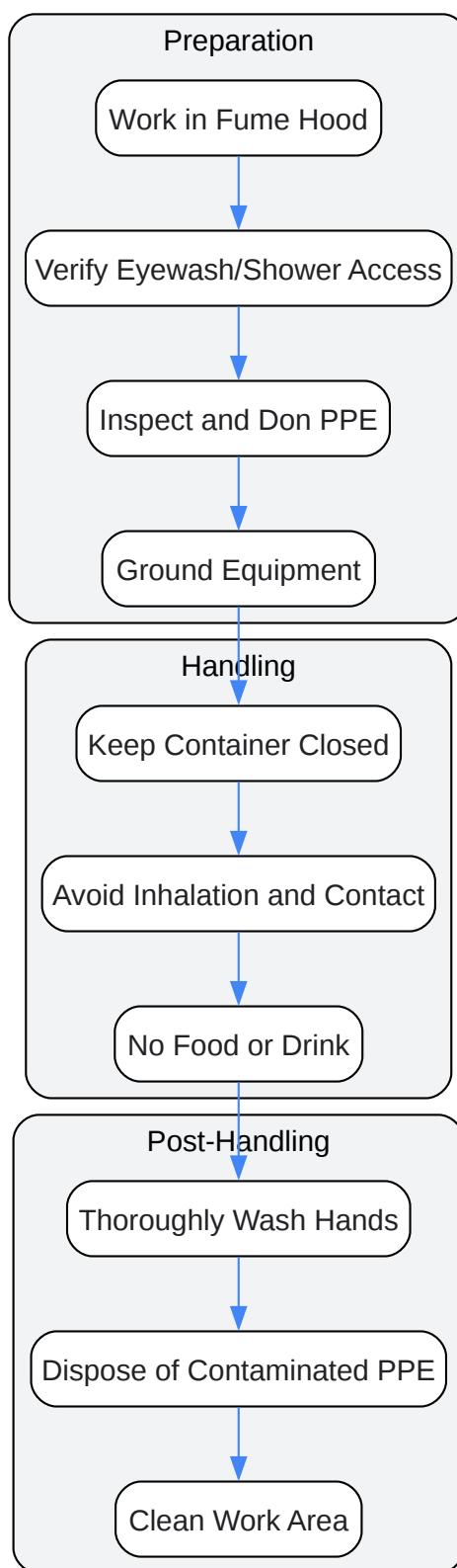
- Gather all necessary PPE as outlined in the table above and inspect for integrity.
- Prepare all necessary equipment and reagents before handling the chemical.
- Ground and bond containers when transferring the material to prevent static discharge.[2][5]
Use only non-sparking tools.[2][5]

2. Handling:

- Keep the container tightly closed when not in use.[2][4]
- Avoid breathing vapors or mist.[2]
- Prevent all contact with skin and eyes.[2][4]
- Do not eat, drink, or smoke in the handling area.[2]

3. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[2][4]
- Remove and properly store or dispose of contaminated PPE.[2]
- Clean the work area thoroughly.



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Caption: Step-by-step workflow for handling **4-Ethylphenyl isothiocyanate**.

Emergency and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate the area and eliminate all ignition sources.[2][4]
- Protect: Wear appropriate PPE, including respiratory protection.[2]
- Contain: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[2][8]
- Collect: Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Ventilate and Clean: Ventilate the area and wash the spill site after material pickup is complete.[2]

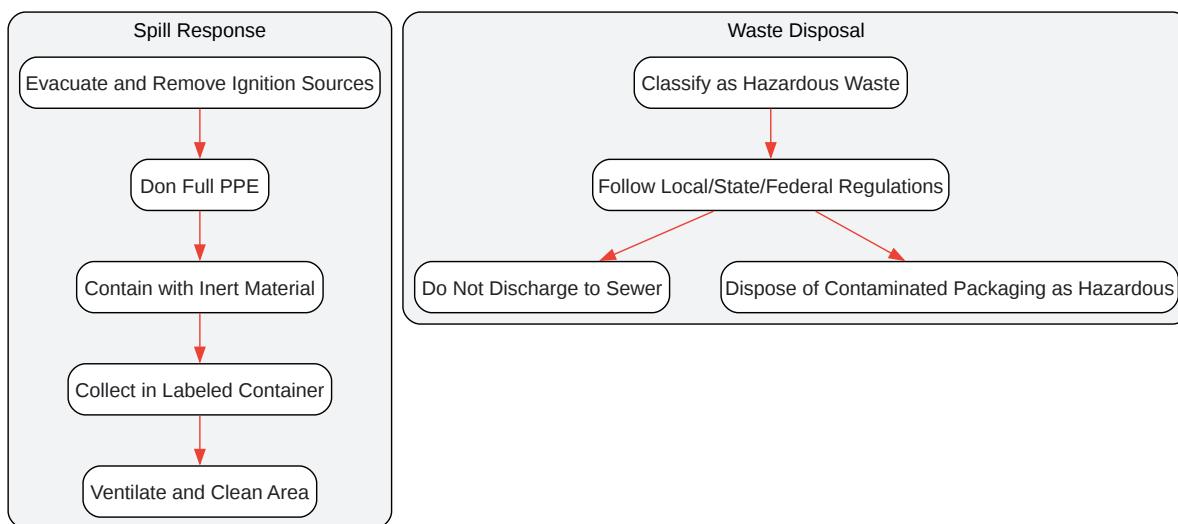
First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[6][9]
- Skin: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[4][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][6]

Disposal:

- Waste from residues and unused product is classified as hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or sewers.[6]

- Contaminated packaging should also be disposed of as hazardous waste.[6]



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Caption: Logical flow for spill response and waste disposal of **4-Ethylphenyl isothiocyanate**.

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